

Methyl 3-methoxypropionate: A Comparative Guide to a Greener Solvent Alternative

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Compound of Interest

Compound Name: **Methyl 3-methoxypropionate**

Cat. No.: **B1294447**

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In the ongoing effort to adopt more sustainable laboratory and manufacturing practices, the choice of solvent is a paramount consideration. **Methyl 3-methoxypropionate** (MMP) is emerging as a promising environmentally friendly solvent with a wide range of applications, including in the electronics, coatings, and cleaning industries.^{[1][2]} This guide provides an objective comparison of MMP against other common solvents, supported by available data, to assist researchers, scientists, and drug development professionals in making informed decisions for their applications.

Executive Summary

Methyl 3-methoxypropionate is a colorless, transparent liquid with a unique odor that offers strong solvency for a variety of materials.^[1] Its properties, such as low solution viscosity and good film solvent release, make it a viable alternative to traditional solvents.^[1] This guide evaluates MMP in comparison to 1-Methoxy-2-propyl acetate (PMA) and other green solvent alternatives like Rhodiasolv® PolarClean, Cyrene®, and Dimethyl Succinate (DMS), focusing on key physical, chemical, safety, and environmental parameters.^[3]

Data Presentation: Comparative Tables

The following tables summarize the key properties of **Methyl 3-methoxypropionate** and its alternatives for easy comparison.

Table 1: Comparison of Physical and Chemical Properties

Property	Methyl 3-methoxypropionate (MMP)	1-Methoxy-2-propyl acetate (PMA)	Rhodiasolv® PolarClean	Cyrene®	Dimethyl Succinate (DMS)
CAS Number	3852-09-3[3]	108-65-6[3]	1174627-68-9[3]	53716-82-8[3]	106-65-0[3]
Molecular Weight (g/mol)	118.13[3]	132.16[3]	~187.24[3]	128.13[3]	146.14[3]
Boiling Point (°C)	142-143[3][4] [5]	145-146[3]	278-282[3]	227[3]	196-200[3]
Flash Point (°C)	47[2][6]	-	-	-	-
Density (g/mL at 25°C)	1.009[4][5]	-	-	-	-
Refractive Index (n ₂₀ /D)	1.402[4]	-	-	-	-

Table 2: Environmental and Safety Profile

Profile	Methyl 3-methoxypropionate (MMP)	1-Methoxy-2-propyl acetate (PMA)	Rhodiasolv® PolarClean	Cyrene®	Dimethyl Succinate (DMS)
Toxicity	Causes eye, skin, and respiratory tract irritation. [6] May be harmful if swallowed or inhaled.[6][7]	Subject to increasing scrutiny due to environmental and health concerns.[3]	-	-	Good overall safety profile. [3]
Environmental Impact	Considered an environmental ally friendly solvent.[1]	-	-	Bio-based and readily biodegradable.[3]	Bio-based solvent.[3]
Regulatory Information	Listed on the TSCA inventory.[6]	Not listed as a hazardous substance under the Clean Water Act.[6]	-	-	-

Experimental Protocols

Detailed methodologies for key experiments are crucial for validating the performance of a solvent in specific applications.

Polymer Solubility Test

Objective: To qualitatively assess the solubility of a specific polymer in **Methyl 3-methoxypropionate** and other compared solvents.[3]

Materials:

- Polymer of interest (e.g., Polystyrene, PMMA)
- **Methyl 3-methoxypropionate** (MMP)
- 1-Methoxy-2-propyl acetate (PMA)
- Rhodiasolv® PolarClean
- Cyrene®
- Dimethyl Succinate (DMS)
- 15 mL test tubes with stoppers
- Graduated cylinder or pipette
- Vortex mixer
- Analytical balance
- Water bath (optional, for studies at elevated temperatures)

Procedure:

- Weigh 0.1 g of the polymer and place it into a clean, dry test tube.[3]
- Add 10 mL of the solvent to be tested to the test tube.[3]
- Securely stopper the test tube.[3]
- Vortex the mixture for 2 minutes to ensure thorough mixing.
- Allow the mixture to stand for 24 hours at room temperature.

- Visually inspect the solution for any undissolved polymer.
- Record the results as "soluble," "partially soluble," or "insoluble."

Degreasing Efficiency Test

Objective: To evaluate the effectiveness of **Methyl 3-methoxypropionate** in removing grease and oil from a metal surface.

Materials:

- Metal coupons (e.g., stainless steel, aluminum)
- Industrial grease or oil
- **Methyl 3-methoxypropionate (MMP)**
- Control solvent (e.g., isopropanol)
- Beakers
- Forceps
- Analytical balance
- Drying oven

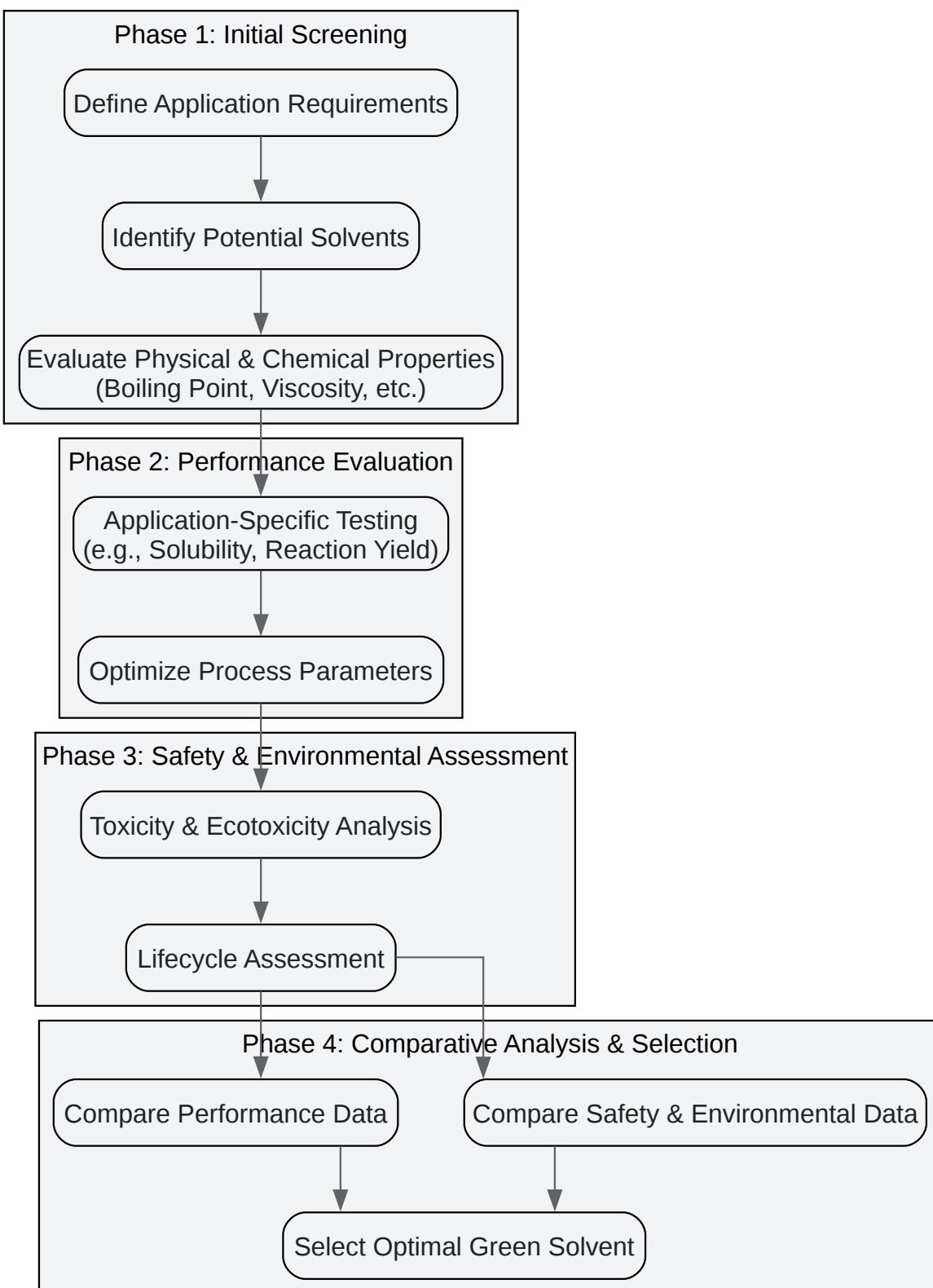
Procedure:

- Clean and weigh the metal coupons (W1).
- Apply a consistent amount of grease (approximately 0.5 g) to each coupon and reweigh (W2).
- Immerse each coupon in a beaker containing either MMP or the control solvent for 5 minutes.
- Remove the coupons with forceps and allow them to air dry in a fume hood.

- Place the coupons in a drying oven at 50°C for 30 minutes to ensure all solvent has evaporated.
- Weigh the final cleaned and dried coupons (W3).
- Calculate the degreasing efficiency using the formula: Efficiency (%) = $[(W2 - W3) / (W2 - W1)] * 100$

Mandatory Visualization

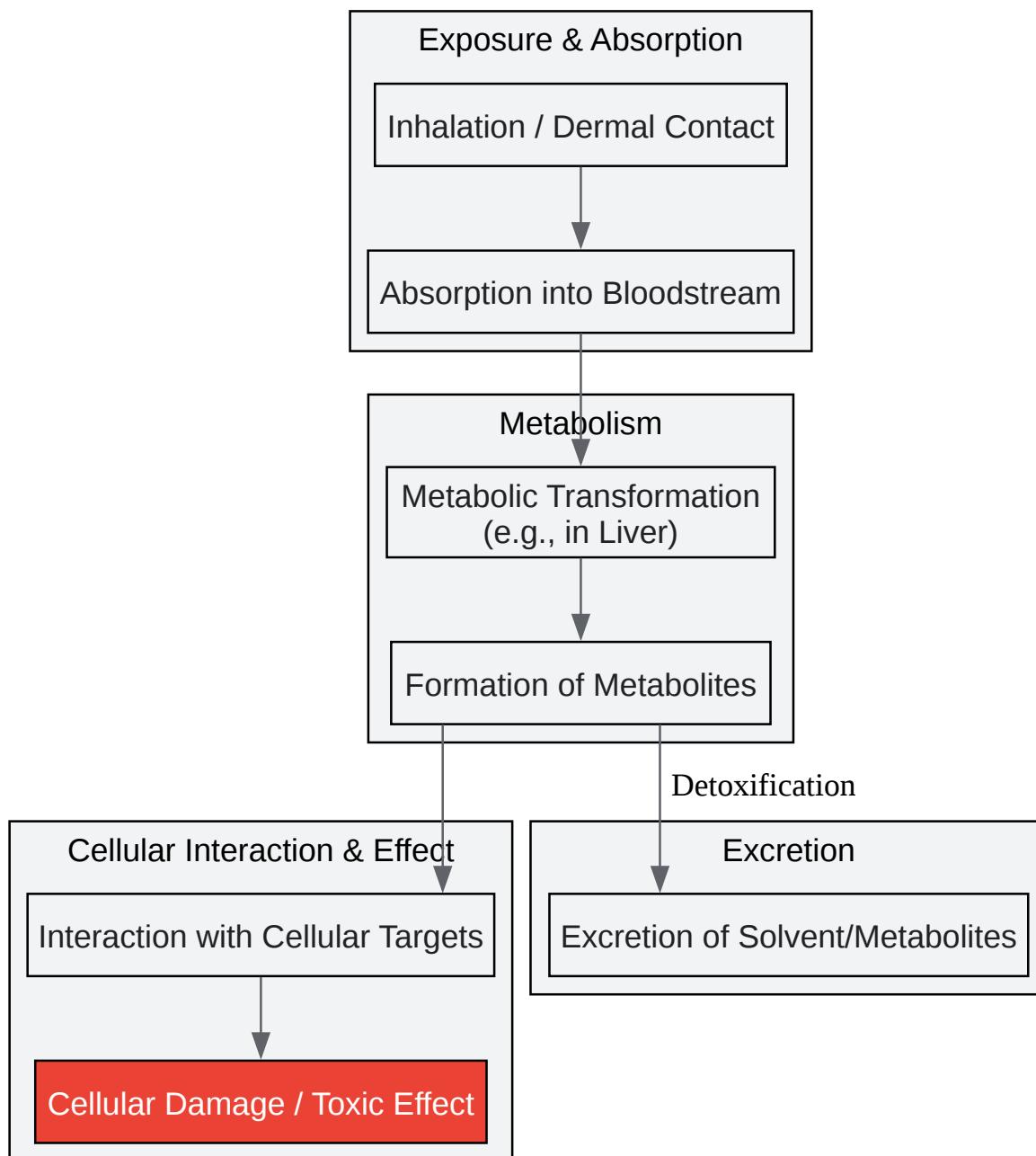
Green Solvent Validation Workflow



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Caption: A workflow for the validation and selection of a green solvent.

Simplified Toxicological Pathway of a Solvent



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